

# A Comprehensive Analysis of 1-Chloroethanol: Molecular Weight and Formula

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## Compound of Interest

Compound Name: **1-Chloroethanol**

Cat. No.: **B3344066**

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This technical guide provides a detailed overview of the fundamental chemical properties of **1-Chloroethanol**, specifically focusing on its molecular weight and chemical formula. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Identity and Molecular Formula

**1-Chloroethanol**, identified by the CAS Number 594-01-4, is a halogenated alcohol.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Its chemical structure consists of a two-carbon ethanol backbone with a chlorine atom attached to the first carbon atom.

The molecular formula for **1-Chloroethanol** is C<sub>2</sub>H<sub>5</sub>ClO.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) This formula indicates that each molecule of **1-Chloroethanol** is composed of:

- Two Carbon (C) atoms
- Five Hydrogen (H) atoms
- One Chlorine (Cl) atom
- One Oxygen (O) atom

## Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. Based on its molecular formula, the molecular weight of **1-Chloroethanol** is 80.51 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

The table below summarizes the key identifiers and quantitative data for **1-Chloroethanol**.

| Parameter         | Value                             |
|-------------------|-----------------------------------|
| Chemical Name     | 1-Chloroethanol                   |
| CAS Number        | 594-01-4                          |
| Molecular Formula | C <sub>2</sub> H <sub>5</sub> ClO |
| Molecular Weight  | 80.51 g/mol                       |

## Experimental Determination of Molecular Weight

The molecular weight of **1-Chloroethanol** can be experimentally determined using several analytical techniques. A standard and highly accurate method is Mass Spectrometry (MS).

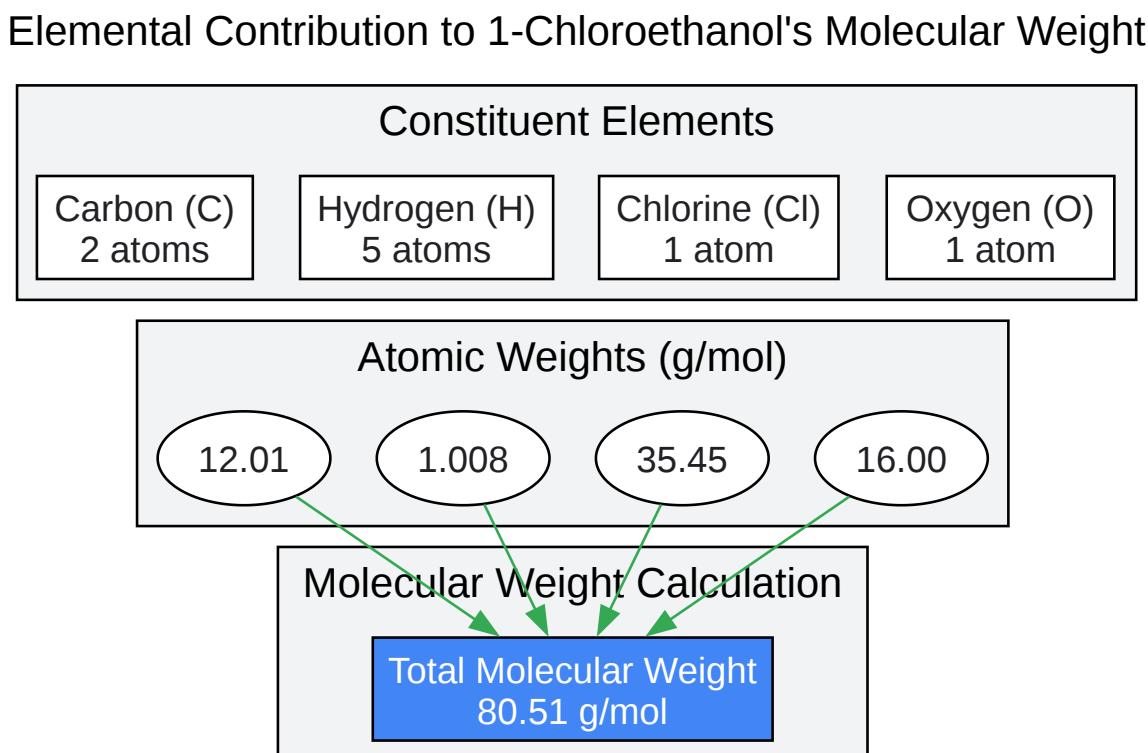
### Experimental Protocol: Mass Spectrometry

- Objective: To determine the mass-to-charge ratio (m/z) of the molecular ion of **1-Chloroethanol**, which corresponds to its molecular weight.
- Instrumentation: A mass spectrometer, typically with an electron ionization (EI) source.
- Methodology:
  - Sample Introduction: A small, pure sample of **1-Chloroethanol** is introduced into the mass spectrometer's ionization source.
  - Ionization: The sample is bombarded with a high-energy electron beam. This process, known as electron ionization, removes an electron from the **1-Chloroethanol** molecule, forming a positively charged molecular ion (M+•).
  - Acceleration: The newly formed ions are accelerated by an electric field into the mass analyzer.

- Deflection: In the mass analyzer, the ions are subjected to a magnetic field, which deflects them based on their mass-to-charge ratio. Lighter ions are deflected more than heavier ions.
- Detection: A detector measures the abundance of ions at each m/z value.
- Data Analysis: The resulting mass spectrum will show a peak corresponding to the molecular ion. For **1-Chloroethanol**, this peak would be observed at an m/z value of approximately 80.51. The spectrum will also display peaks for isotopes of chlorine ( $^{35}\text{Cl}$  and  $^{37}\text{Cl}$ ), resulting in characteristic M+ and M+2 peaks.

## Visualization of Molecular Composition

The following diagram illustrates the elemental composition of **1-Chloroethanol** and its contribution to the overall molecular weight.



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Elemental composition and molecular weight of **1-Chloroethanol**.

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## References

- 1. 1-Chloroethanol | 594-01-4 | Benchchem [benchchem.com]
- 2. 1-Chloroethanol | lookchem [lookchem.com]
- 3. 1-Chloroethanol | 594-01-4 [chemicalbook.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. Cas 594-01-4,1-Chloroethanol | lookchem [lookchem.com]
- 6. Page loading... [wap.guidechem.com]
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